

B-Raf IN 1: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: *B-Raf IN 1*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of **B-Raf IN 1**, a potent and selective inhibitor of the B-Raf kinase. This document details the scientific background, experimental methodologies, and key data associated with this compound, serving as a valuable resource for researchers in oncology and drug discovery.

Introduction: The Role of B-Raf in Cancer

B-Raf is a serine/threonine-specific protein kinase that plays a crucial role in regulating the MAP kinase/ERKs signaling pathway, which is integral to cell division, differentiation, and secretion.[1] Mutations in the BRAF gene, particularly the V600E substitution, are among the most common oncogenic drivers in human cancers, found in a high percentage of melanomas, as well as a subset of colorectal, thyroid, and other cancers.[2] The V600E mutation leads to constitutive activation of the B-Raf kinase, resulting in uncontrolled cell proliferation and tumor growth. This makes B-Raf a prime target for therapeutic intervention.

B-Raf IN 1 emerged from a structure-guided drug discovery program aimed at identifying potent and selective inhibitors of the B-Raf kinase. It belongs to a class of pyrazolo[1,5-

a]pyrimidine-based inhibitors.

Discovery of B-Raf IN 1

B-Raf IN 1, also referred to as compound 10n in initial studies, was identified through a medicinal chemistry campaign focused on developing non-hinge-binding pyrazolo[1,5-a]pyrimidines as B-Raf kinase inhibitors. The discovery was detailed in a 2009 publication in *Bioorganic & Medicinal Chemistry Letters* by Berger, D.M., et al.[\[3\]](#)

Synthesis of B-Raf IN 1

The synthesis of **B-Raf IN 1**, chemically known as N-[3-[3-[4-((dimethylamino)methyl)phenyl]pyrazolo[1,5-a]pyrimidin-7-yl]phenyl]-3-(trifluoromethyl)-benzamide, is a multi-step process. The following is a detailed experimental protocol based on the procedures described in the primary literature.

Experimental Protocol: Synthesis of B-Raf IN 1

Step 1: Synthesis of the Pyrazolo[1,5-a]pyrimidine Core

A mixture of 3-aminopyrazole and a substituted 1,3-dicarbonyl compound is heated in a suitable solvent, such as acetic acid, to facilitate a condensation reaction, yielding the core pyrazolo[1,5-a]pyrimidine structure.

Step 2: Functionalization of the Pyrimidine Ring

The pyrazolo[1,5-a]pyrimidine core is then subjected to halogenation, typically using a reagent like phosphorus oxychloride, to introduce a reactive handle for subsequent coupling reactions.

Step 3: Suzuki Coupling

The halogenated pyrazolo[1,5-a]pyrimidine is coupled with a boronic acid or ester derivative of the desired aryl group (in this case, 4-((dimethylamino)methyl)phenylboronic acid) via a palladium-catalyzed Suzuki coupling reaction. This step introduces the substituted phenyl group at the 3-position of the pyrazolo[1,5-a]pyrimidine core.

Step 4: Amination and Amide Bond Formation

The intermediate from the Suzuki coupling is then reacted with 3-aminophenylboronic acid, followed by an amide coupling reaction with 3-(trifluoromethyl)benzoyl chloride to yield the final compound, **B-Raf IN 1**.

Quantitative Data

The following tables summarize the key quantitative data for **B-Raf IN 1**.

Parameter	Value	Reference
Chemical Name	N-[3-[3-[4- [(dimethylamino)methyl]phenyl] pyrazolo[1,5-a]pyrimidin-7- yl]phenyl]-3-(trifluoromethyl)- benzamide	[3]
Synonyms	B-Raf IN 1, Compound 10n	[2]
CAS Number	950736-05-7	[3]
Molecular Formula	C ₂₉ H ₂₄ F ₃ N ₅ O	[3]
Molecular Weight	515.5 g/mol	[3]

Table 1: Physicochemical Properties of **B-Raf IN 1**

Assay	Target	IC50	Reference
Kinase Activity Assay	B-Raf	24 nM	[2]
Kinase Activity Assay	c-Raf	25 nM	[3]
Cell Proliferation Assay	WM 266-4 (Melanoma)	920 nM	[2]
Cell Proliferation Assay	HT-29 (Colon Cancer)	780 nM	[2]
Kinase Selectivity Screen	p38 α	216 nM	[3]
Kinase Selectivity Screen	CAMKII	822 nM	[3]
Kinase Selectivity Screen	PKC α	>2 μ M	[3]
Kinase Selectivity Screen	IKK β	>2 μ M	[3]
Kinase Selectivity Screen	PI3K α	>2 μ M	[3]

Table 2: In Vitro Activity of **B-Raf IN 1**

Experimental Methodologies

B-Raf Kinase Activity Assay

The inhibitory activity of **B-Raf IN 1** against B-Raf kinase was determined using a biochemical assay. A common method is a time-resolved fluorescence resonance energy transfer (TR-FRET) assay or a filter-binding assay.

Protocol:

- Recombinant human B-Raf (wild-type or V600E mutant) is incubated with the substrate, MEK1 (kinase-dead), in a kinase assay buffer containing ATP and MgCl₂.

- **B-Raf IN 1**, dissolved in DMSO, is added at various concentrations to the reaction mixture.
- The reaction is allowed to proceed for a specified time at a controlled temperature (e.g., 30°C).
- The reaction is stopped, and the amount of phosphorylated MEK1 is quantified. In a TR-FRET assay, this is typically done using a europium-labeled anti-phospho-MEK1 antibody and an Alexa Fluor® 647-labeled anti-tag antibody.
- The IC₅₀ value, the concentration of the inhibitor required to inhibit 50% of the kinase activity, is calculated from the dose-response curve.

Cell Proliferation Assay

The effect of **B-Raf IN 1** on the proliferation of cancer cell lines was assessed using a standard method such as the MTT or CellTiter-Glo assay.

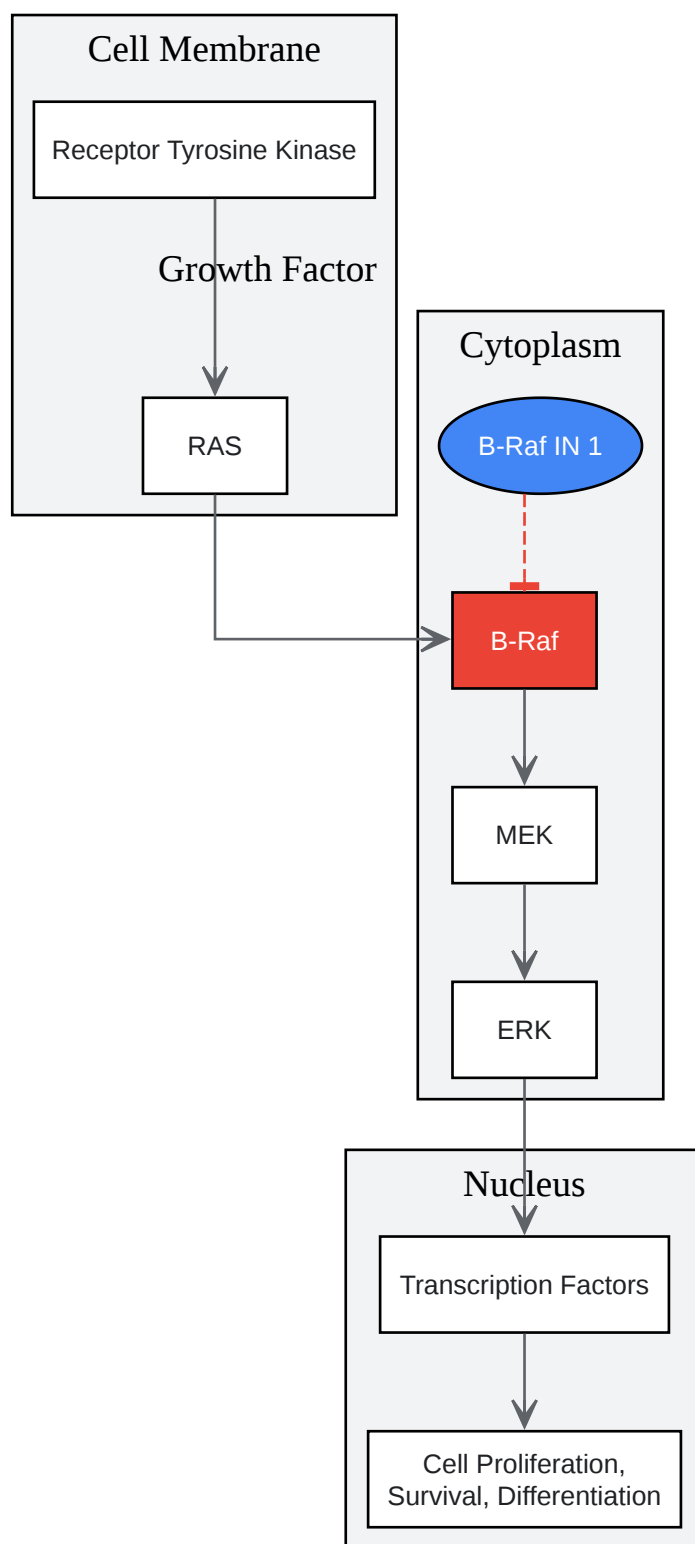
Protocol (MTT Assay):

- Human cancer cell lines, such as WM 266-4 (melanoma, BRAF V600D) and HT-29 (colon cancer, BRAF V600E), are seeded in 96-well plates and allowed to adhere overnight.
- The cells are treated with various concentrations of **B-Raf IN 1** (typically in a logarithmic dilution series) for a period of 72 hours.
- After the incubation period, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 2-4 hours.
- The resulting formazan crystals are dissolved in a solubilization solution (e.g., DMSO or a detergent-based solution).
- The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- The IC₅₀ value, representing the concentration of the compound that inhibits cell proliferation by 50%, is determined from the dose-response curve.

Signaling Pathways and Experimental Workflows

B-Raf Signaling Pathway and Inhibition by B-Raf IN 1

The following diagram illustrates the canonical RAS-RAF-MEK-ERK signaling pathway and the point of inhibition by **B-Raf IN 1**.

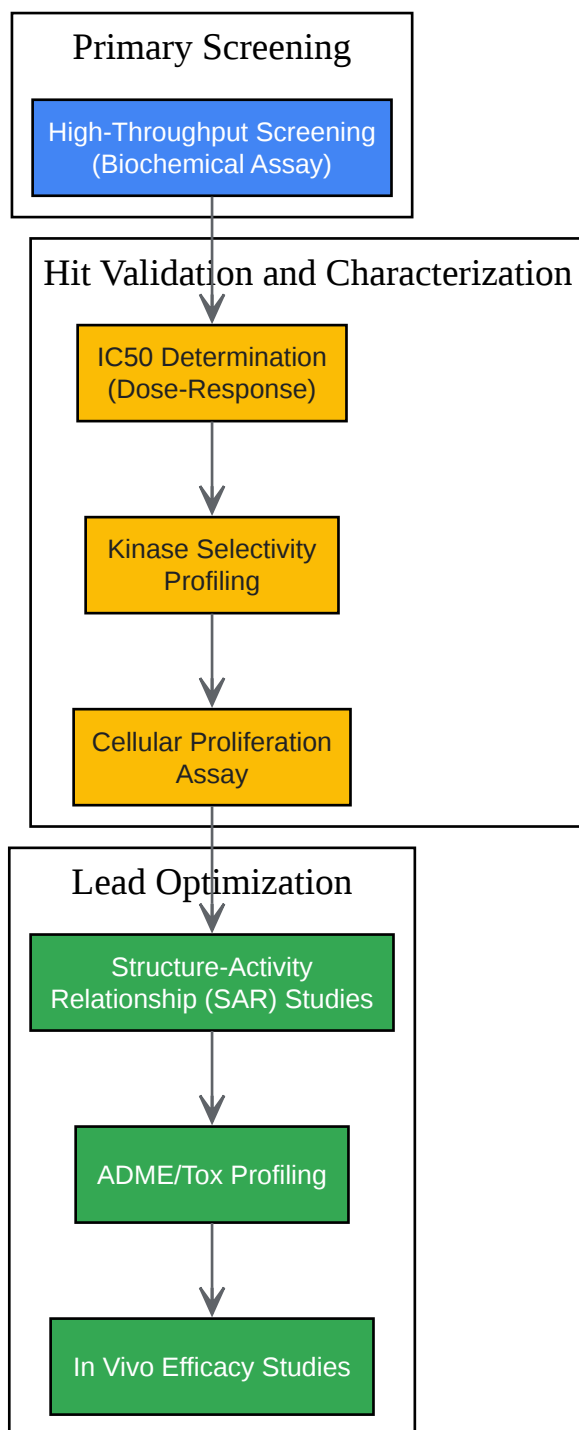


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Caption: The RAS-RAF-MEK-ERK signaling pathway and the inhibitory action of **B-Raf IN 1**.

Experimental Workflow for B-Raf Inhibitor Screening

The following diagram outlines a typical workflow for the screening and characterization of B-Raf inhibitors like **B-Raf IN 1**.



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Caption: A generalized workflow for the discovery and development of B-Raf inhibitors.

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References

- 1. WO2023118092A1 - Pyrazolo[1,5-a]pyrido[3,2-e]pyrimidines and pyrazolo[1,5-a][1,3]thiazolo[5,4-e]pyrimidines as p2x3 inhibitors for the treatment of neurogenic disorders - Google Patents [patents.google.com]
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- 3. bpsbioscience.com [bpsbioscience.com]
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